

1,1,1,3-tetrachloro-2-methyl-2-propanol chemical properties

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloro-2-methyl-2-propanol

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An In-depth Technical Guide to the Chemical Properties of **1,1,1,3-Tetrachloro-2-methyl-2-propanol**

Introduction

1,1,1,3-Tetrachloro-2-methyl-2-propanol is a chlorinated tertiary alcohol with the molecular formula $C_4H_6Cl_4O$.^[1] Its structure is characterized by a hydroxyl (-OH) group on the second carbon of a propane chain, which is also bonded to two methyl groups, forming a tertiary alcohol.^[1] The extensive chlorination, with three chlorine atoms on the first carbon and one on the third, significantly influences its physicochemical properties and reactivity compared to its parent compound, tert-butyl alcohol.^[1] This document serves as a technical resource for researchers, scientists, and professionals in drug development, providing a comprehensive overview of its chemical properties, synthesis, and analytical characterization.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **1,1,1,3-tetrachloro-2-methyl-2-propanol** and related compounds for comparative analysis.

Property	Value	Source
IUPAC Name	1,1,1,3-Tetrachloro-2-methyl-2-propanol	N/A
CAS Number	14703-48-1	[2]
Molecular Formula	C ₄ H ₆ Cl ₄ O	[1]
Molecular Weight	211.90 g/mol	Calculated
Appearance	Not specified; likely a solid or liquid	N/A

For context, the properties of the related compound, 1,1,1-Trichloro-2-methyl-2-propanol (Chlorobutanol), are provided below:

Property (1,1,1-Trichloro-2-methyl-2-propanol)	Value	Source
CAS Number	57-15-8	[3][4]
Molecular Formula	C ₄ H ₇ Cl ₃ O	[3][4]
Molecular Weight	177.46 g/mol	[3][4]
Normal Melting Point (Tfus)	Data available	[3]
Normal Boiling Point (Tboil)	Data available	[3]
Octanol/Water Partition Coefficient (logP _{oct/wat})	Data available	[3]

Experimental Protocols

Synthesis of 1,1,1,3-Tetrachloro-2-methyl-2-propanol

The primary method for synthesizing **1,1,1,3-tetrachloro-2-methyl-2-propanol** is through the sequential chlorination of 2-methyl-2-propanol (tert-butanol) or its derivatives.[1]

1. Chlorinating Agents:

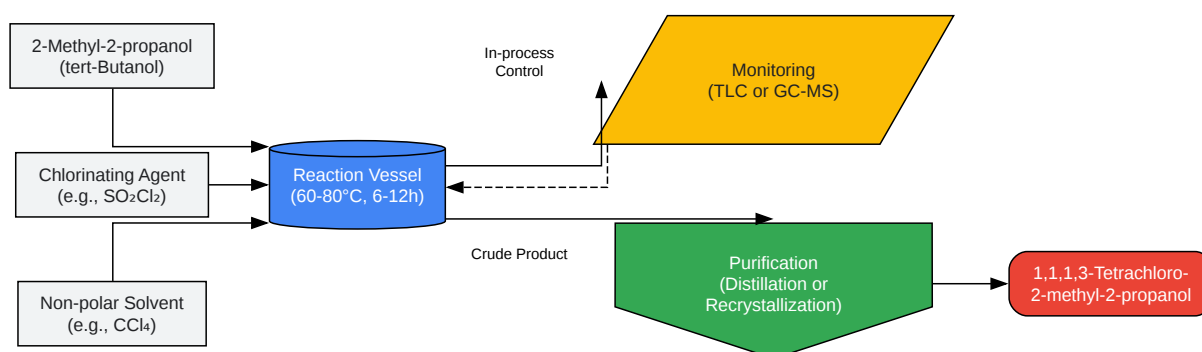
- Sulfuryl chloride (SO_2Cl_2) or phosphorus pentachloride (PCl_5) are commonly used under anhydrous conditions.[1]

2. Reaction Conditions:

- The reaction is typically conducted in a non-polar solvent, such as carbon tetrachloride (CCl_4).[1]
- The reaction mixture is heated to a temperature range of 60–80°C for a duration of 6–12 hours.[1]
- Reaction progress is monitored using Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[1]

3. Purification:

- The final product is isolated and purified through fractional distillation or recrystallization from a solvent like tert-butyl methyl ether.[1] It is important to note that hydration states, such as the formation of 0.5-water adducts, can affect the crystallinity of the product.[1]



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Caption: Synthesis workflow for **1,1,1,3-tetrachloro-2-methyl-2-propanol**.

Analytical Characterization

A combination of analytical techniques is employed to confirm the structure, purity, and conformation of **1,1,1,3-tetrachloro-2-methyl-2-propanol**.^[1]

1. Gas Chromatography-Mass Spectrometry (GC-MS):

- Objective: To quantify the purity of the compound and detect any volatile impurities, such as residual chlorinated solvents.^[1]
- Methodology: A sample is volatilized and separated based on its boiling point and affinity for the stationary phase in the gas chromatograph. The separated components are then ionized and fragmented in the mass spectrometer, allowing for identification based on their mass-to-charge ratio.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):

- Objective: To confirm the chemical structure, including the positions of the methyl groups and chlorine atoms, and to assign stereochemistry.^[1]
- Methodology: The sample is dissolved in a suitable deuterated solvent and placed in a strong magnetic field. The absorption of radiofrequency waves by the ^1H and ^{13}C nuclei provides information about their chemical environment.

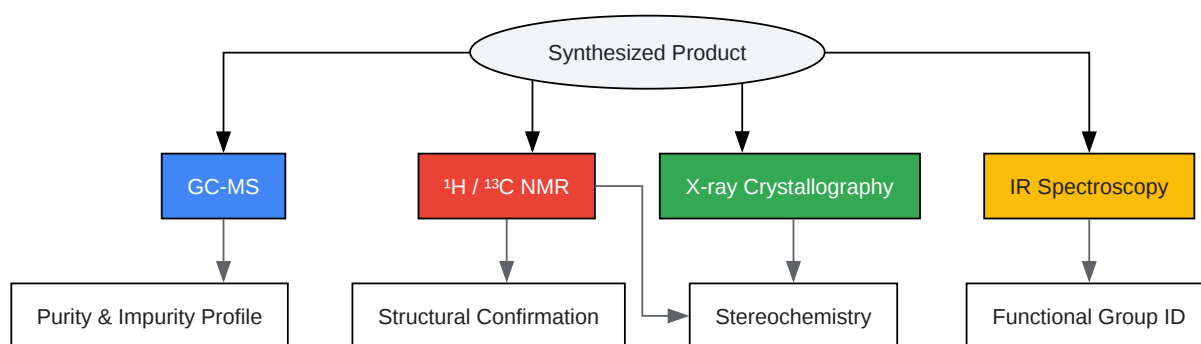
3. Infrared (IR) Spectroscopy:

- Objective: To identify the functional groups present in the molecule, notably the characteristic hydroxyl ($-\text{OH}$) stretch.^[1]
- Methodology: Infrared radiation is passed through the sample. The absorption of specific frequencies of radiation corresponds to the vibrational frequencies of the chemical bonds, allowing for the identification of functional groups (e.g., $-\text{OH}$ stretch at approximately 3400 cm^{-1}).^[1]

4. X-ray Crystallography:

- Objective: To definitively determine the three-dimensional structure and resolve any stereochemical ambiguities in crystalline derivatives of the compound.^[1]

- Methodology: A single crystal of the compound is irradiated with X-rays. The diffraction pattern of the X-rays is used to calculate the electron density map of the crystal, revealing the precise arrangement of atoms in the molecule.



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Caption: Analytical workflow for the characterization of the compound.

Safety and Handling

While specific safety data for **1,1,1,3-tetrachloro-2-methyl-2-propanol** is not readily available, handling should be guided by the protocols for similar chlorinated and flammable compounds. General safety precautions include:

- Working in a well-ventilated area or under a chemical fume hood.[5][6][7][8]
- Wearing appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a lab coat.[5][6]
- Keeping the compound away from heat, sparks, and open flames.[5][7][8]
- Storing the compound in a tightly closed container in a cool, dry, and well-ventilated place.[5][6][8]
- Grounding equipment to prevent static discharge.[5][8]

In case of exposure, standard first aid measures should be followed, including rinsing the affected area with plenty of water and seeking medical attention if symptoms persist.[5][6]

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